

Application Notes & Protocols: Trifluorooxovanadium (VOF3) Catalysis in Organic Synthesis

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Compound of Interest

Compound Name: Trifluorooxovanadium

CAS No.: 13709-31-4

Cat. No.: B085676

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Introduction

Trifluorooxovanadium(V) (VOF3) is a powerful and versatile reagent in modern organic synthesis, primarily recognized for its capacity to mediate oxidative coupling reactions. As a potent one-electron oxidant and a strong Lewis acid, VOF3 provides a unique platform for forging carbon-carbon and carbon-oxygen bonds, particularly in the synthesis of complex biaryl compounds and natural products.^{[1][2]} Its utility stems from its ability to activate phenolic substrates towards coupling, often mimicking biosynthetic pathways.^{[2][3]} This guide provides an in-depth look at the mechanistic principles of VOF3 catalysis and delivers detailed protocols for its application, designed to equip researchers with the knowledge to effectively implement these reactions in their own synthetic endeavors.

Section 1: Core Mechanistic Principles of VOF3 Catalysis

The catalytic activity of VOF₃ and related vanadium(V) species is rooted in a cycle involving single-electron transfer (SET) and the V(V)/V(IV) redox couple. The general mechanism, particularly for the well-studied oxidative coupling of phenols, can be broken down into several key steps.

Substrate Coordination and Activation

The reaction initiates with the coordination of the phenolic substrate to the Lewis acidic vanadium(V) center. This "inner sphere" process is crucial for activating the phenol, making it more susceptible to oxidation.^[1]

Single-Electron Transfer (SET)

The vanadium(V)-phenoxide complex undergoes an intramolecular single-electron transfer (SET), oxidizing the phenoxide to a phenoxy radical and reducing the vanadium center from V(V) to V(IV).^[1] This step is the cornerstone of the catalytic cycle, generating the key reactive intermediate.

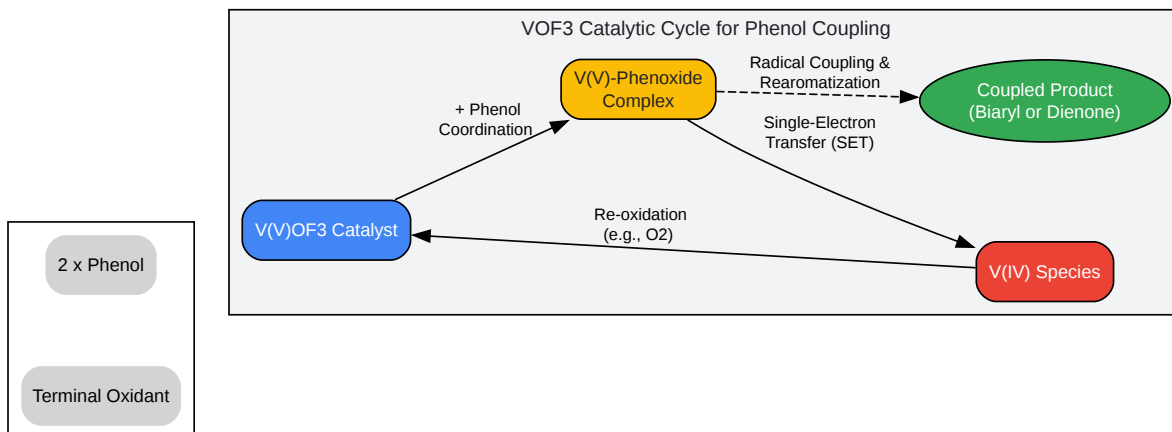
Radical Coupling

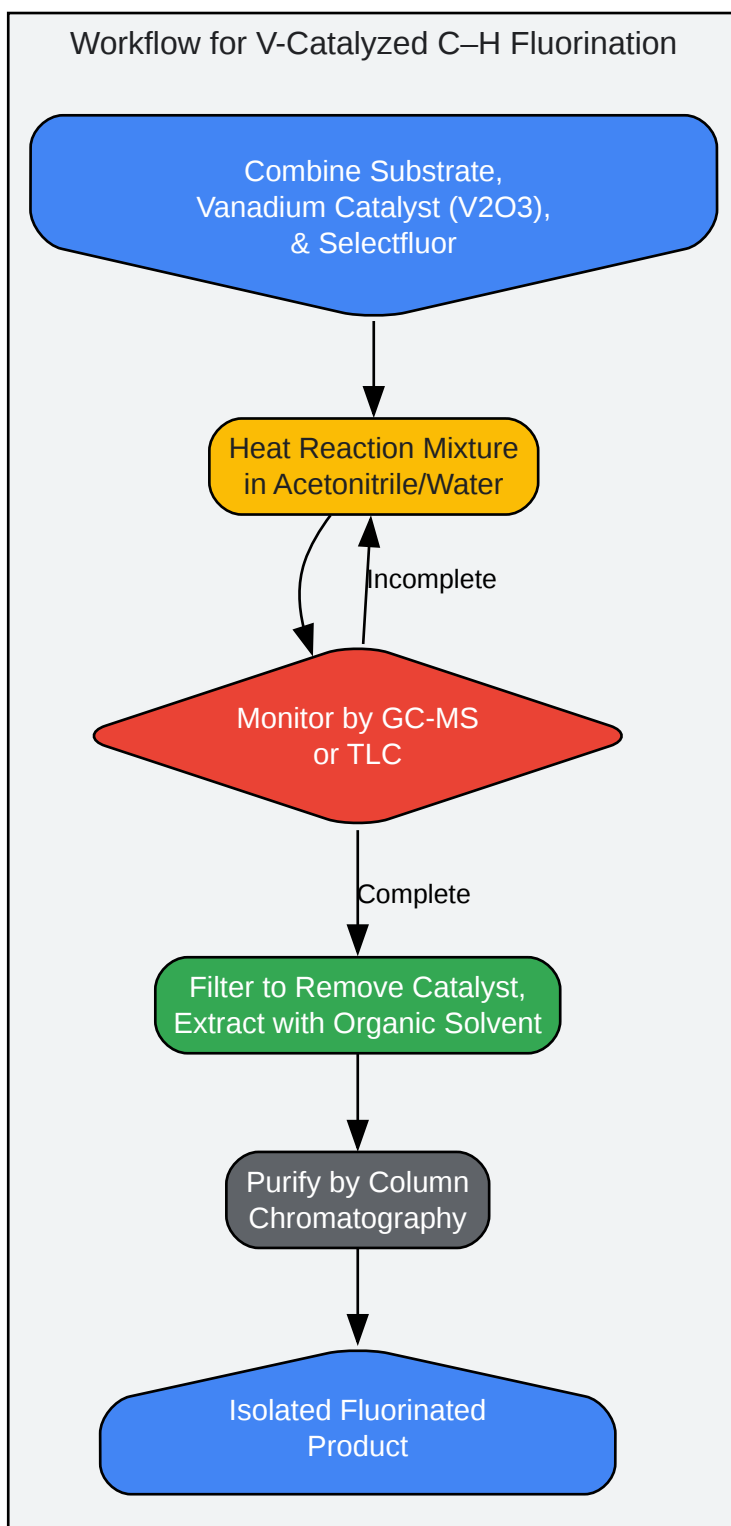
The generated phenoxy radical is highly reactive and can exist in multiple resonance forms.^[3] This radical can then couple with another phenol molecule or a second phenoxy radical. While direct radical-radical coupling is possible, a more common pathway involves the attack of a phenoxy radical onto a neutral phenol molecule (radical-phenol mechanism), which is generally more favorable.^[1] This coupling can lead to the formation of C-C or C-O bonds, with regioselectivity (ortho-ortho, para-para, ortho-para) being influenced by the substitution pattern of the phenol and the specific reaction conditions.^[3]

Re-oxidation of the Catalyst

For the process to be catalytic, the V(IV) species must be re-oxidized to the active V(V) state. This is typically accomplished using a terminal oxidant, such as molecular oxygen (O₂), which allows for low catalyst loadings and improves the overall efficiency and atom economy of the reaction.^[2]

General Catalytic Cycle Diagram





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Sources

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